

# Spectral Data Interpretation of 3-Methoxybenzonitrile: A Technical Guide

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## Compound of Interest

Compound Name: 3-Methoxybenzonitrile

Cat. No.: B145857

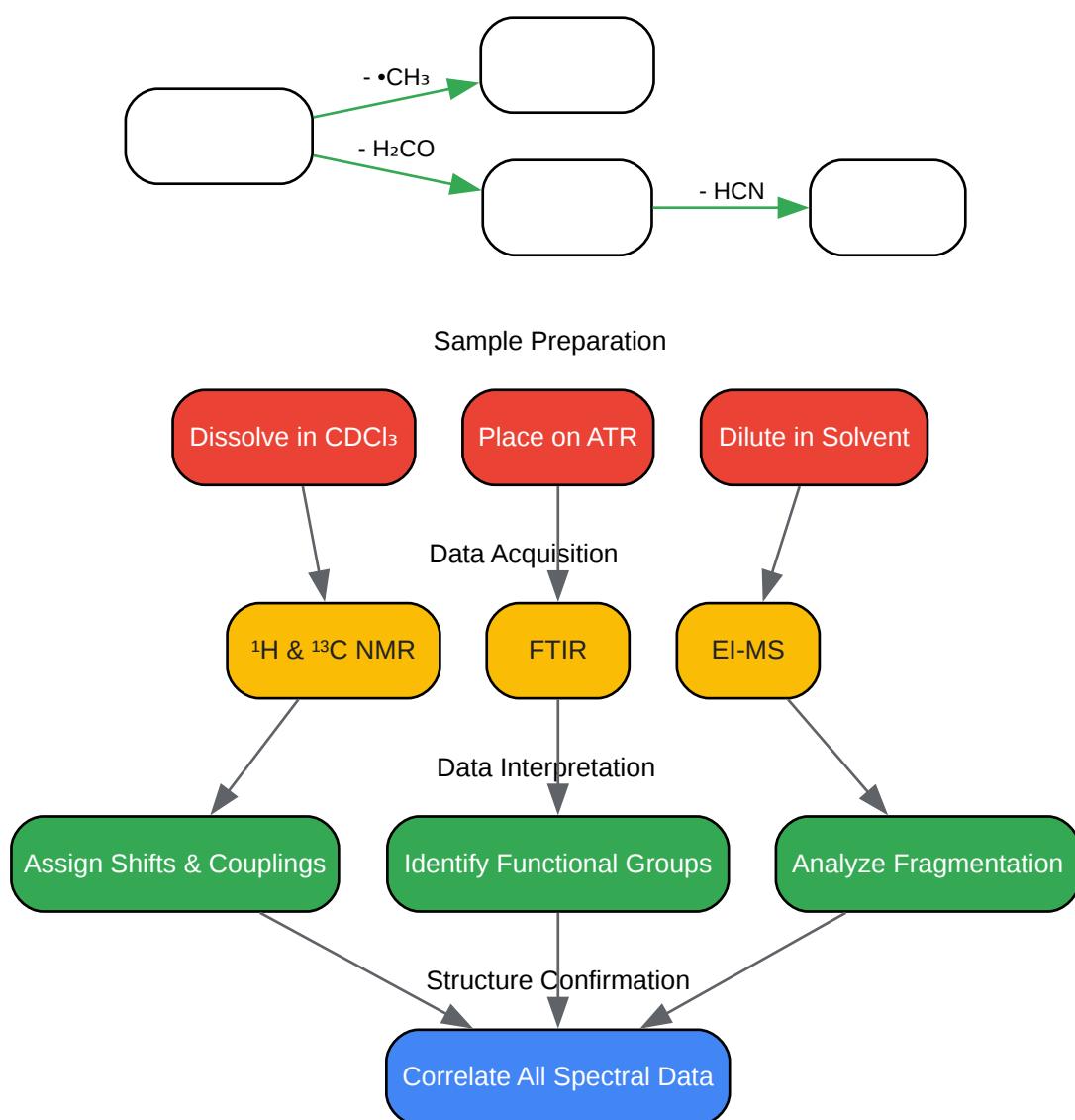
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the spectral data of **3-Methoxybenzonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds and fine chemicals. The interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data is crucial for its identification, purity assessment, and structural elucidation. This document presents a detailed breakdown of the spectral features, supported by experimental protocols and visual aids to facilitate a deeper understanding for researchers and professionals in the field.

## Molecular Structure and Atom Numbering

The structural formula of **3-Methoxybenzonitrile** with the IUPAC numbering scheme for proton and carbon atoms is presented below. This numbering will be used for the assignment of spectral data.

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